

Application Notes and Protocols: Sumitone Fast Red B and Related Fast Red Reagents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sumitone fast red b

Cat. No.: B15553862

[Get Quote](#)

Introduction

The term "Fast Red" encompasses a family of chemical compounds used in biological and histological staining. A notable member of this group is **Sumitone Fast Red B**, a multifunctional dye utilized in a variety of biological experiments.[1] Its applications are broad, ranging from the analysis of cellular structures and biomolecule tracking to tissue pathology studies.[1] It is important to distinguish **Sumitone Fast Red B** from other related reagents such as "Fast Red B salt," which is a diazonium salt commonly used in histochemistry, and the "Fast Red" chromogen systems used in enzyme-linked immunohistochemistry. This document provides detailed protocols for the preparation of working solutions for these related applications, catering to researchers, scientists, and drug development professionals.

Data Summary of Fast Red Reagents

For clarity and easy comparison, the following table summarizes the key quantitative data for different "Fast Red" reagents.

Property	Sumitone Fast Red B	Fast Red B Salt	Fast Red (for AP Staining)
CAS Number	40618-31-3	Multiple; e.g., 61925-55-1	Varies by kit
Molecular Formula	C40H22Cl6N6O4	C17H13N3O9S2	Varies
Primary Application	Multifunctional dye for biological experiments[1]	Histochemical stain (e.g., for enterochromaffin)[2]	Chromogen for alkaline phosphatase detection[3][4]
Solubility	Data not readily available	Aqueous: 20%, Ethanol: 20%[2]	Typically provided in pre-measured tablets or solutions
Storage (Powder/Stock)	Powder: -20°C for up to 3 years[1]	Store at room temperature	2-8°C[3]
Storage (In Solvent)	-80°C for up to 1 year[1]	Prepare fresh	Not applicable
Working Solution Stability	Data not readily available	Should be prepared fresh before use	Typically less than 1 hour[3]

Protocol 1: Preparation of a General Working Solution of Fast Red B Salt for Histochemistry

This protocol describes the preparation of a working solution of Fast Red B salt, a diazonium salt used for histochemical staining, such as in the demonstration of enterochromaffin in carcinoid tumors.[2] Due to the reactive nature of diazonium salts, the working solution is unstable and should be prepared immediately before use.

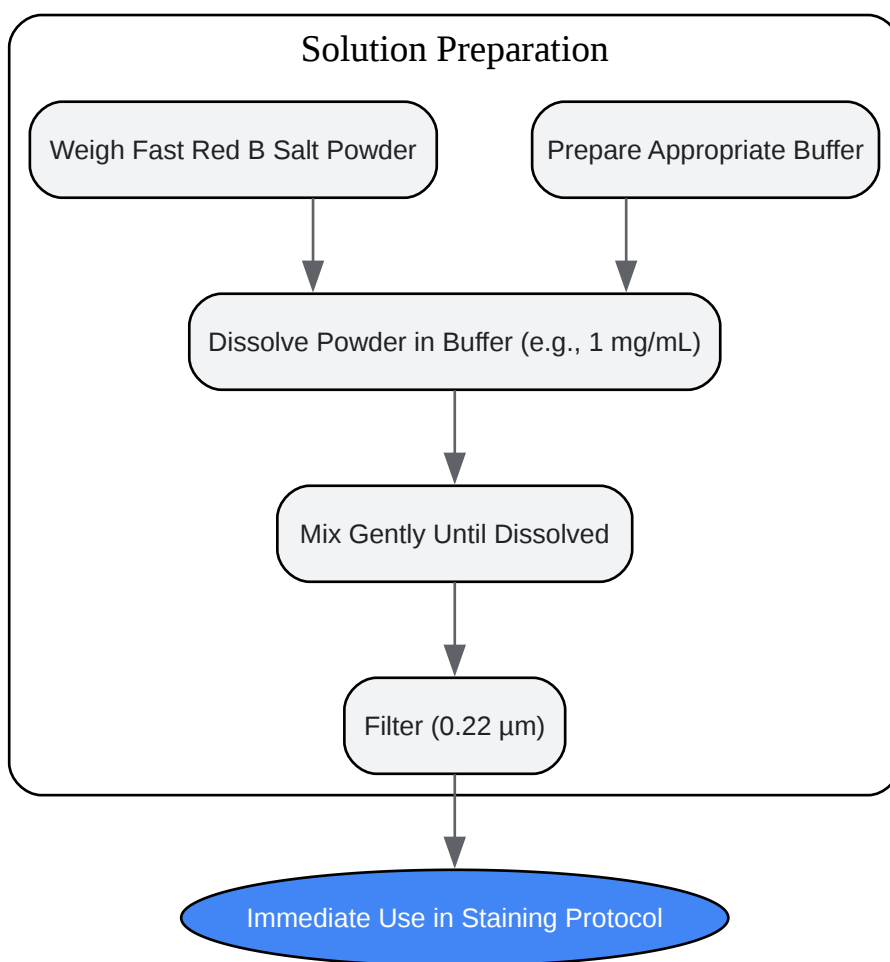
Materials

- Fast Red B salt powder
- Distilled or deionized water
- Buffer solution (e.g., Tris-HCl, pH 7.6-8.2)

- Glassware (beakers, graduated cylinders)
- Magnetic stirrer and stir bar
- Filtration system (e.g., 0.22 μm syringe filter)

Experimental Protocol

- **Prepare the Buffer:** Prepare the desired buffer solution and adjust the pH as required by your specific staining protocol.
- **Weigh the Reagent:** Accurately weigh the required amount of Fast Red B salt powder. A typical starting concentration for the working solution is 1 mg/mL.
- **Dissolution:** Add the weighed Fast Red B salt to the appropriate volume of buffer. For example, to prepare 10 mL of a 1 mg/mL solution, add 10 mg of the powder to 10 mL of buffer.
- **Mixing:** Stir the solution using a magnetic stirrer until the powder is completely dissolved. Avoid vigorous vortexing, which can degrade the diazonium salt.
- **Filtration (Optional but Recommended):** To remove any particulate matter, filter the solution through a 0.22 μm filter.
- **Immediate Use:** Use the freshly prepared staining solution immediately. Do not store the working solution.



[Click to download full resolution via product page](#)

Workflow for preparing Fast Red B salt solution.

Protocol 2: Preparation of Fast Red Working Solution for Alkaline Phosphatase (AP) Immunohistochemistry (IHC)

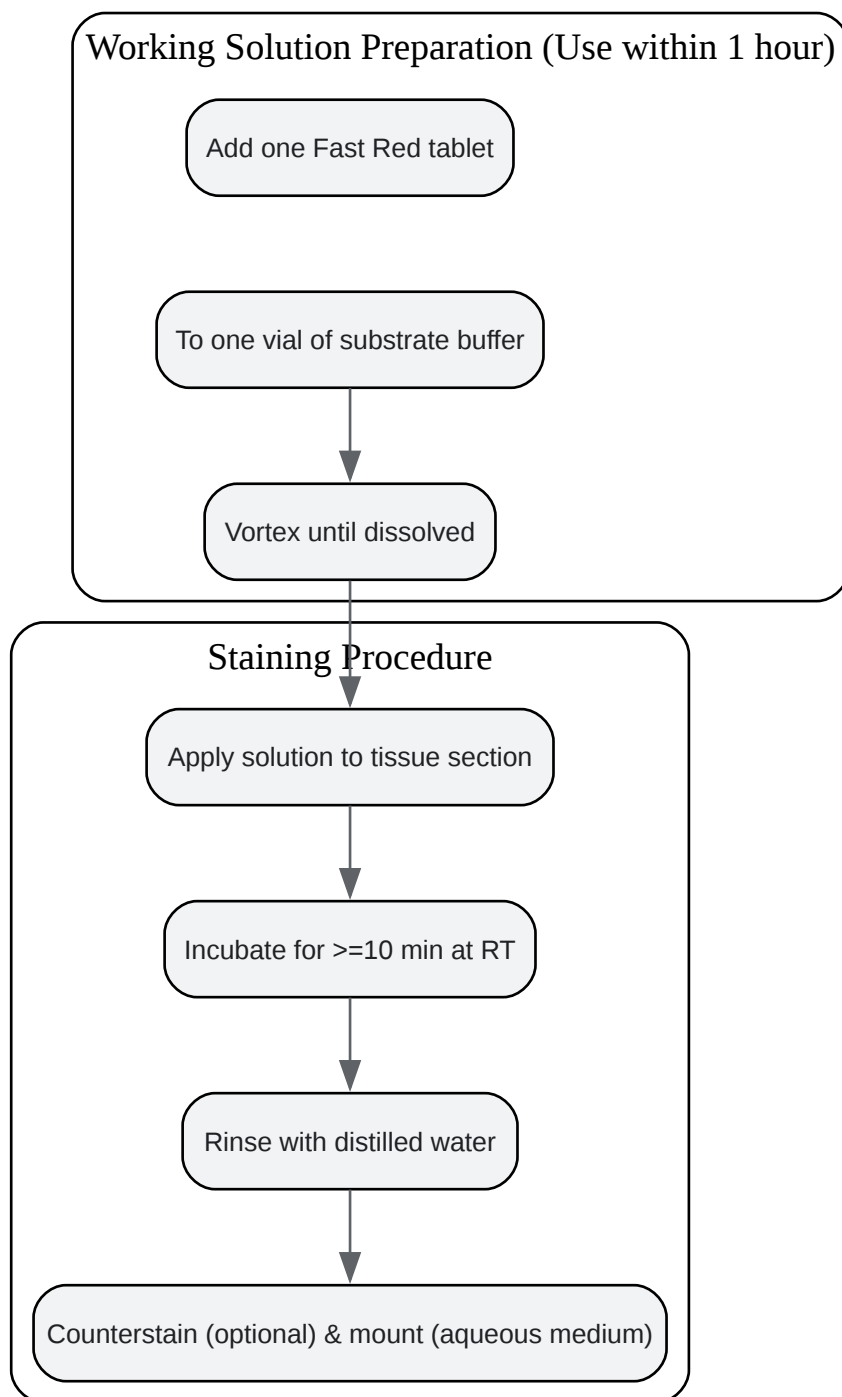
This protocol is based on commercially available Fast Red substrate packs, which are widely used for the detection of alkaline phosphatase activity in IHC and other related applications.[3] The reaction of Fast Red with the product of the AP enzyme results in a bright red precipitate at the site of the target antigen.

Materials

- Fast Red Substrate Pack (containing Fast Red chromogen tablets and buffer vials)[3]
- Vortex mixer
- Pipettes
- Stained tissue sections on slides

Experimental Protocol

- Reagent Preparation: For each tissue section, you will typically need one Fast Red chromogen tablet and one vial of substrate buffer (e.g., 5 mL).
- Dissolving the Tablet: Add one Fast Red tablet to one vial of the provided substrate buffer.[3]
- Mixing: Immediately cap the vial and vortex until the tablet is completely dissolved.[3] The solution should be used within one hour of preparation.[3]
- Application to Tissue: Apply a sufficient amount of the Fast Red substrate-chromogen solution (e.g., 100 μ L or more) to completely cover the tissue section.[3]
- Incubation: Allow the color to develop by incubating at room temperature for at least 10 minutes.[3] Monitor the color development under a microscope to achieve the desired staining intensity without excessive background.
- Rinsing: After incubation, rinse the slide well with distilled water.[3]
- Counterstaining and Mounting: Apply an appropriate counterstain if desired. Important: Fast Red is soluble in alcohol, so do not dehydrate the tissues through an alcohol series after staining.[3] Mount the slide with an aqueous mounting medium.

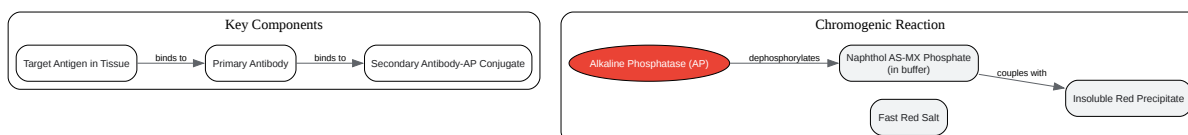


[Click to download full resolution via product page](#)

Workflow for Fast Red AP-IHC staining.

Signaling Pathway and Experimental Logic

The use of Fast Red in IHC is based on the enzymatic activity of alkaline phosphatase, which is typically conjugated to a secondary antibody in the detection system. The enzyme dephosphorylates a substrate (e.g., naphthol AS-MX phosphate), and the resulting product immediately couples with the Fast Red diazonium salt to form an insoluble, colored precipitate at the location of the enzyme, thus visualizing the target antigen.



[Click to download full resolution via product page](#)

Principle of AP detection using Fast Red.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NB-64-89843-10mg | Sumitone fast red b [40618-31-3] Clinisciences [clinisciences.com]
- 2. stainsfile.com [stainsfile.com]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. sciencellonline.com [sciencellonline.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Sumitone Fast Red B and Related Fast Red Reagents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553862#preparing-sumitone-fast-red-b-working-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com